

Physical and chemical properties of 3,3'-Thiodipropionitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,3'-Thiodipropionitrile

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An In-depth Technical Guide to **3,3'-Thiodipropionitrile**

Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, reactivity, and applications of **3,3'-Thiodipropionitrile** (TDPN). TDPN, with the chemical formula $S(CH_2CH_2CN)_2$, is a symmetrical molecule featuring a central thioether linkage and two terminal nitrile groups.[1][2] This unique structure imparts versatile reactivity, making it a valuable intermediate in organic synthesis and polymer chemistry.[3] This document is intended for researchers, scientists, and professionals in drug development and materials science, presenting quantitative data in structured tables, detailing experimental protocols for its synthesis and key reactions, and visualizing chemical pathways.

Physical and Chemical Properties

3,3'-Thiodipropionitrile is a clear, colorless to slightly yellow liquid under standard conditions.[4][5] Its key physical and chemical identifiers and properties are summarized below.

Table 1: General and Chemical Identifiers

Property	Value	Reference
CAS Number	111-97-7	[1][3][4]
Molecular Formula	C ₆ H ₈ N ₂ S	[4][6]
Molecular Weight	140.21 g/mol	[1][3]
IUPAC Name	3-[(2-Cyanoethyl)sulfanyl]propanenitrile	[4][6]
Synonyms	β,β'-Thiodipropionitrile, Bis(2-cyanoethyl) sulfide	[6][7]
InChI Key	NDVLTZFQVDXFAN-UHFFFAOYSA-N	[3][6]
EC Number	203-926-5	[1][4]

Table 2: Physical Properties

Property	Value	Conditions	Reference
Appearance	Clear colorless to slightly yellow liquid	Ambient	[4][5]
Melting Point	24-25 °C	[4][5]	
Boiling Point	179-180 °C	@ 3 Torr	[4]
191-194 °C	@ 7 mm Hg	[5]	
Density	1.11 g/mL	at 25 °C	[5]
1.24 g/cm ³	[4]		
Flash Point	195 °C	Closed cup	[1][4]
Refractive Index	n _{20/D} 1.499	[4][5]	
Solubility	Soluble in water, benzene, acetone, ethanol	[8]	

Table 3: Spectroscopic Data

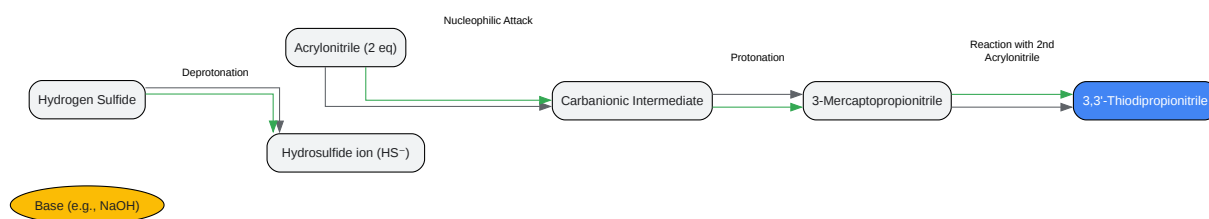
Data Type	Availability	Source
Mass Spectrometry	High-quality, manually curated mass spectral data (MS1, MS2) are available.	mzCloud
IR Spectrum	Data available.	NIST WebBook

Chemical Synthesis and Reactivity

The reactivity of **3,3'-Thiodipropionitrile** is primarily dictated by its thioether and nitrile functional groups, allowing for a range of chemical transformations.

Synthesis of 3,3'-Thiodipropionitrile

The most common laboratory and industrial synthesis involves the base-catalyzed addition of hydrogen sulfide to acrylonitrile.^[3]



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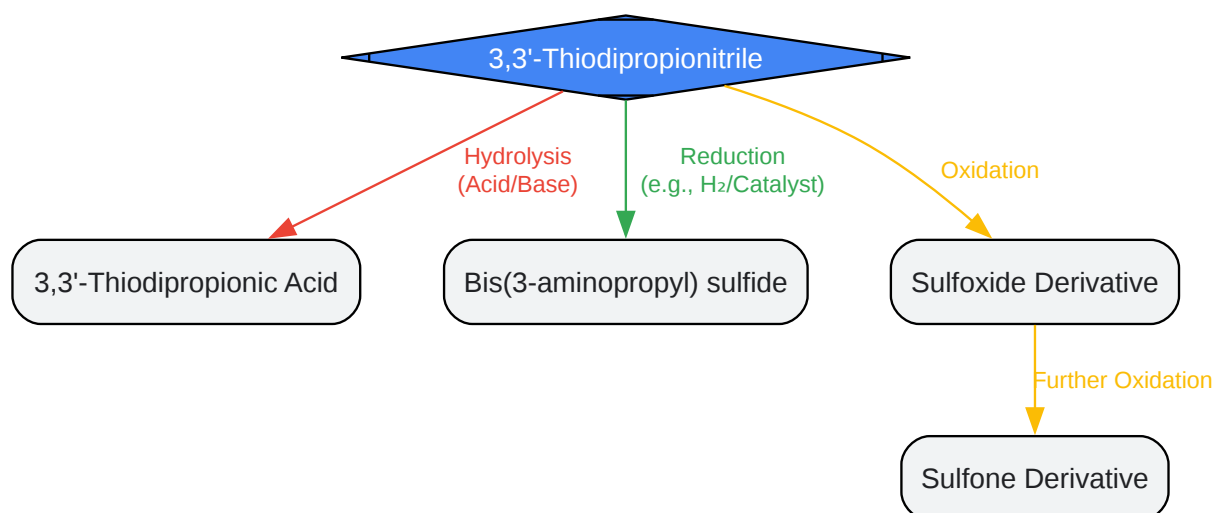
Caption: Base-catalyzed synthesis of **3,3'-Thiodipropionitrile**.

Experimental Protocol: Base-Catalyzed Addition^{[3][9]}

- **Reactant Preparation:** Prepare a solution of a basic catalyst, such as sodium hydroxide or sodium sulfide, in an aqueous medium. For industrial-scale production, a 25–30% aqueous solution of sodium sulfide is often used.[3]
- **Reaction Initiation:** Deprotonate hydrogen sulfide with the base to generate the potent nucleophile, the hydrosulfide ion (HS^-).[3]
- **Nucleophilic Attack:** Add two equivalents of acrylonitrile to one equivalent of hydrogen sulfide. The hydrosulfide ion attacks the β -carbon of an acrylonitrile molecule, forming a carbanionic intermediate.[3][9]
- **Protonation & Second Addition:** The intermediate is protonated by a proton source (typically water) to form 3-mercaptopropionitrile. This intermediate then reacts with a second molecule of acrylonitrile to yield the final product, **3,3'-Thiodipropionitrile**. [3]
- **Parameter Control:** The reaction is exothermic and requires careful temperature management, typically maintained between 35°C and 40°C, to maximize yield (around 96-98%) and prevent side reactions.[3][9]

Key Chemical Reactions

TDPN serves as a precursor for various derivatives through reactions targeting its functional groups.



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Caption: Major chemical reaction pathways of **3,3'-Thiodipropionitrile**.

Experimental Protocols:

- Acid-Catalyzed Hydrolysis to 3,3'-Thiodipropionic Acid[3][10]
 - Prepare an aqueous solution of a mineral acid (e.g., hydrochloric or sulfuric acid) at a concentration of 3 to 10 mol/L. The molar ratio of the acid to TDPN should be between 2.2 and 5.
 - Heat the acid solution to between 70 and 120 °C.
 - Gradually add **3,3'-Thiodipropionitrile** to the heated acid solution. The addition rate must be controlled to maintain the TDPN concentration in the reaction system at 5% by weight or less to prevent a runaway exothermic reaction.[10]
 - After the addition is complete, continue the reaction for 0.5 to 5 hours at the same temperature to ensure complete hydrolysis.
 - Isolate the product, 3,3'-Thiodipropionic acid, by cooling the reaction mixture to induce crystallization, followed by filtration, washing with water, and drying. This method can achieve yields of 96% or more.[10]
- Oxidation of the Thioether Group[3]
 - The thioether linkage in TDPN can be oxidized to form the corresponding sulfoxides and sulfones.
 - Select an appropriate oxidizing agent (e.g., hydrogen peroxide, peroxy acids). The choice of agent and reaction conditions (temperature, solvent) determines whether the reaction stops at the sulfoxide or proceeds to the sulfone.
 - Dissolve TDPN in a suitable solvent.
 - Add the oxidizing agent, often slowly and with cooling, to control the exothermic reaction.

- Monitor the reaction progress using techniques like Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Upon completion, isolate the product through standard workup procedures such as extraction and purification via chromatography or recrystallization.
- Reduction of Nitrile Groups[3]
 - The terminal nitrile groups can be reduced to primary amines, yielding a diamine with a central thioether linkage.
 - Common reducing agents for this transformation include lithium aluminum hydride (LiAlH_4) or catalytic hydrogenation (e.g., H_2 gas with a Raney Nickel or Palladium catalyst).
 - The reaction is typically carried out in an inert solvent (e.g., diethyl ether or THF for LiAlH_4) under an inert atmosphere.
 - For catalytic hydrogenation, the reaction is conducted under pressure in a specialized apparatus.
 - Careful control of temperature and pressure is crucial for achieving high yields and selectivity.
 - The resulting diamine product is isolated after an appropriate workup to remove the reducing agent and catalyst.

Applications and Relevance

The versatile chemistry of **3,3'-Thiodipropionitrile** has led to its use in various fields.

- Chemical Intermediate: It is a key precursor for synthesizing 3,3'-Thiodipropionic acid, an antioxidant and preservative.[3][5]
- Solvent: Its polarity makes it a selective solvent, particularly in the petrochemical industry for extracting aromatic compounds.[3][4]
- Polymer Science: TDPN is used as a monomer or an additive in polymer synthesis, where its incorporation can modify the properties of the final material.[3]

- Emerging Research: It has been investigated as a component in formulations for battery electrode coatings in lithium-ion batteries, leveraging its physical properties like boiling point and polarity.[3]

For drug development professionals, while TDPN itself is not a pharmaceutical, its nitrile groups are a common pharmacophore.[11] The study of its reactivity and metabolism provides insights into the behavior of more complex nitrile-containing drug candidates. Its derivatives, such as those resulting from hydrolysis or reduction, can serve as building blocks in medicinal chemistry.[3][12]

Safety Information

3,3'-Thiodipropionitrile is classified as an irritant and requires careful handling.

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[1][4]
- Precautionary Statements: P261 (Avoid breathing mist/vapors), P280 (Wear protective gloves/eye protection), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[1][13]
- Personal Protective Equipment: Use of safety goggles, chemical-resistant gloves, and a respirator (e.g., dust mask type N95) is recommended, especially when working in a well-ventilated area.[1][14]
- Storage: Store in a tightly closed container in a dry, well-ventilated place. It is classified as a combustible liquid.[1][8]

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- To cite this document: BenchChem. [Physical and chemical properties of 3,3'-Thiodipropionitrile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089633#physical-and-chemical-properties-of-3-3-thiodipropionitrile]

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